

Essential Procedures for the Safe Disposal of 2-Chloro-5-nitronicotinonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-nitronicotinonitrile

Cat. No.: B1361125

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Disclaimer: This document provides procedural guidance based on available safety information for **2-Chloro-5-nitronicotinonitrile** and general best practices for the disposal of hazardous organic compounds. A complete Safety Data Sheet (SDS) for this specific compound (CAS No. 31309-08-7) was not publicly available at the time of writing. Therefore, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department and a licensed hazardous waste disposal company to ensure full compliance with all local, regional, and national regulations.

The proper disposal of **2-Chloro-5-nitronicotinonitrile**, a halogenated and nitrated organic nitrile, is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This compound is classified as acutely toxic and an eye irritant, necessitating stringent handling and disposal protocols.^[1]

Immediate Safety and Handling Protocols

Before beginning any procedure that involves **2-Chloro-5-nitronicotinonitrile**, ensure that all necessary personal protective equipment (PPE) is worn and that all operations are conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.^{[2][3]}

- Hand Protection: Use compatible, chemical-resistant gloves (e.g., nitrile). Inspect gloves for any signs of degradation before use.[4]
- Body Protection: A fully-buttoned laboratory coat is required.[4][5]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[2][3]

Step-by-Step Disposal Procedure

1. Waste Collection and Segregation:

- Container: Collect waste **2-Chloro-5-nitronicotinonitrile** and any contaminated materials (e.g., pipette tips, absorbent pads, gloves) in a designated, leak-proof, and sealable container that is chemically compatible with halogenated organic compounds.[6]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Chloro-5-nitronicotinonitrile**," and its associated hazards (e.g., "Acute Toxicity," "Eye Irritant").[1]
- Segregation: This waste stream must be kept separate from other chemical wastes. Do not mix with incompatible materials such as strong oxidizing agents, acids, or bases.[7] Halogenated organic waste should be disposed of in its own designated container.[4]

2. Spill Management:

- In the event of a small spill, ensure the area is well-ventilated and all ignition sources are removed.[3][8]
- Contain the spill and absorb it with an inert, non-combustible material such as vermiculite, sand, or a commercial absorbent.[6]
- Carefully sweep or scoop the absorbed material into the designated hazardous waste container, avoiding the creation of dust.[6]
- The spill area should be decontaminated with a suitable solvent, followed by washing with soap and water. All materials used for cleanup are also considered hazardous waste and must be placed in the same container.[6]

3. Storage of Chemical Waste:

- The sealed hazardous waste container should be stored in a designated, secure satellite accumulation area while awaiting pickup.
- This storage area must be a cool, dry, and well-ventilated location, away from heat and ignition sources.[\[3\]](#)[\[9\]](#)

4. Final Disposal:

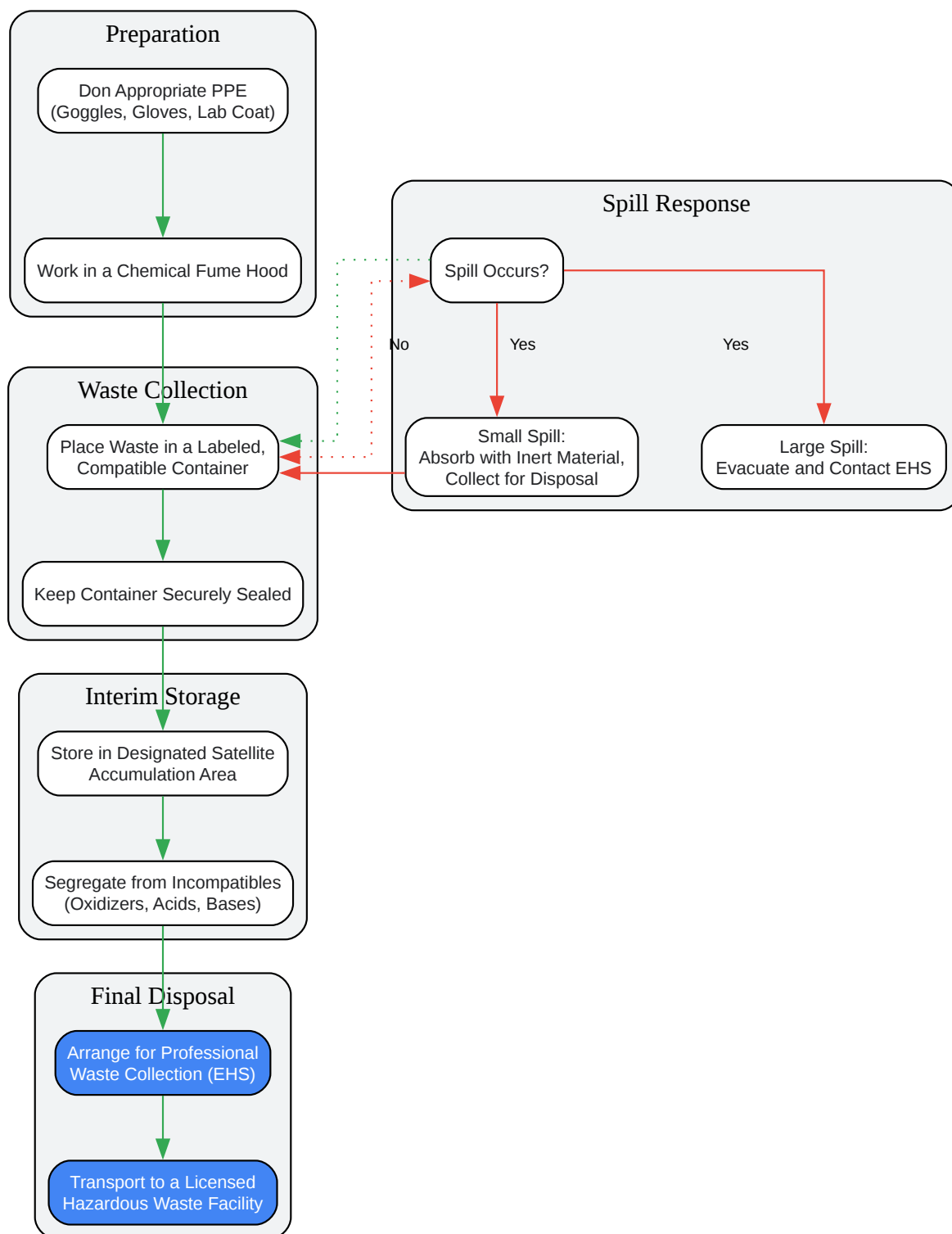
- The ultimate disposal of **2-Chloro-5-nitronicotinonitrile** must be carried out by a licensed hazardous waste disposal company or your institution's EHS department.[\[6\]](#)[\[10\]](#)
- Never attempt to dispose of this chemical down the drain or with regular laboratory trash.[\[4\]](#)
[\[5\]](#)
- Provide the waste disposal professionals with comprehensive information about the waste, including a copy of any available safety data.

Summary of Hazard Information

Parameter	Information
CAS Number	31309-08-7
Molecular Formula	C ₆ H ₂ ClN ₃ O ₂ [11] [12]
Primary Hazards	Acute Toxicity (Oral), Serious Eye Damage/Irritation [1]
Signal Word	Danger [1]
Hazard Statements	H301 (Toxic if swallowed), H318 (Causes serious eye damage) [1]
Storage Class Code	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects [1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Chloro-5-nitronicotinonitrile**.



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Caption: Logical workflow for the safe disposal of **2-Chloro-5-nitronicotinonitrile**.

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